

An In-depth Technical Guide to N-(3-Hydroxypropyl)ethylenediamine

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Compound of Interest

Compound Name:	N-(3-Hydroxypropyl)ethylenediamine
CAS No.:	56344-32-2
Cat. No.:	B1589241

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Versatile Diamine

N-(3-Hydroxypropyl)ethylenediamine, with the CAS Number 56344-32-2, is a diamine functionalized with a primary and a secondary amine, as well as a terminal hydroxyl group. This unique combination of functional groups imparts a versatile chemical nature, making it a valuable building block in a variety of chemical syntheses. Its structure allows for a range of reactions, including those typical of primary and secondary amines, as well as the reactivity of a primary alcohol. This guide will delve into the specific chemical and physical properties, reactivity profile, and analytical characterization of this compound.

Physicochemical Properties

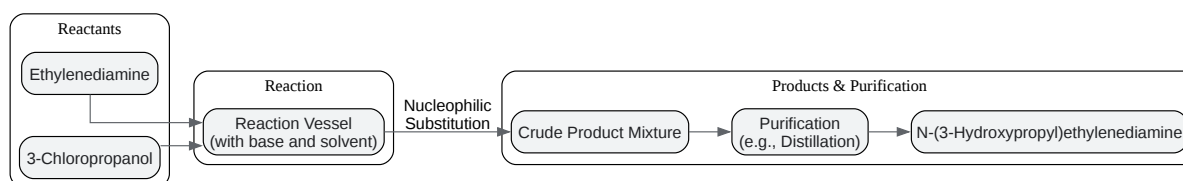
A thorough understanding of the physicochemical properties of **N-(3-Hydroxypropyl)ethylenediamine** is fundamental for its effective use in research and development. These properties dictate its behavior in different environments and are crucial for designing synthetic routes and formulating products.

Property	Value	Source
CAS Number	56344-32-2	[1]
Molecular Formula	C ₅ H ₁₄ N ₂ O	Inferred from structure
Molecular Weight	118.18 g/mol	[2]
Appearance	Corrosive liquid	[1]
DOT Classification	UN3267, Corrosive liquid, basic, organic, n.o.s., 8, PG III	[1]

Synthesis and Manufacturing

The synthesis of **N-(3-Hydroxypropyl)ethylenediamine** can be approached through various synthetic routes. A common industrial method involves the reaction of a suitable starting material with an amine. For instance, the reaction of 3-chloro-1,2-propanediol with ammonia is a widely adopted industrial method for the synthesis of related amino alcohols.[3] While a specific, detailed industrial synthesis protocol for **N-(3-Hydroxypropyl)ethylenediamine** is not readily available in the public domain, a plausible laboratory-scale synthesis could involve the reaction of ethylenediamine with 3-chloropropanol.

Conceptual Synthesis Workflow:



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Caption: Conceptual workflow for the synthesis of **N-(3-Hydroxypropyl)ethylenediamine**.

Reactivity and Functional Group Chemistry

The chemical behavior of **N-(3-Hydroxypropyl)ethylenediamine** is dictated by the interplay of its three functional groups: a primary amine, a secondary amine, and a primary hydroxyl group.

- **Amine Reactivity:** The primary and secondary amines are nucleophilic and basic. They can readily undergo reactions such as acylation, alkylation, and condensation with carbonyl compounds to form imines or enamines. The presence of two amine groups allows for the formation of bis-amides, bis-imines, and other difunctionalized derivatives. These groups are also capable of forming salts with acids.
- **Hydroxyl Group Reactivity:** The primary hydroxyl group can be oxidized to an aldehyde or a carboxylic acid. It can also undergo esterification with carboxylic acids or their derivatives, and etherification with alkyl halides.
- **Chelating Properties:** The presence of two nitrogen atoms and one oxygen atom in a flexible chain suggests that **N-(3-Hydroxypropyl)ethylenediamine** can act as a tridentate ligand, capable of chelating to metal ions. This property is common in related polyamines and amino alcohols and can be a key consideration in its applications.

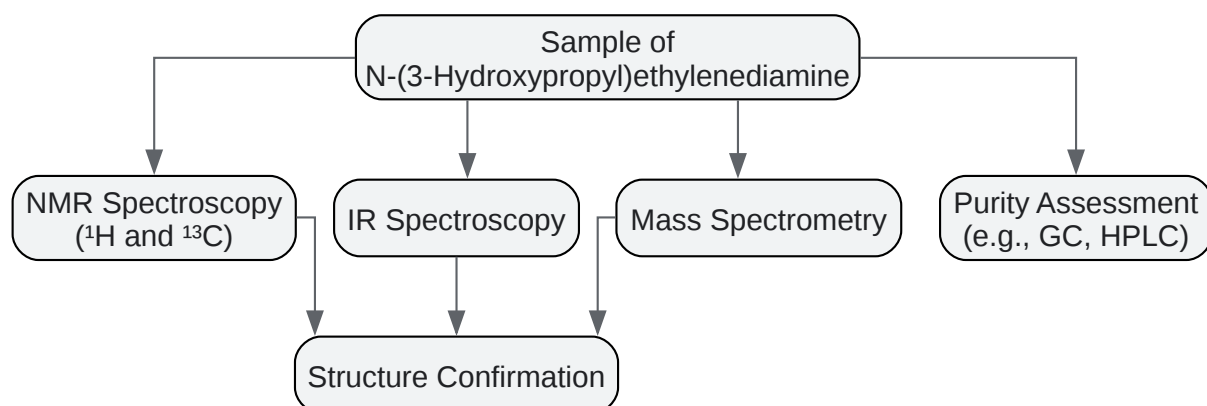
Spectroscopic and Analytical Characterization

To ensure the identity and purity of **N-(3-Hydroxypropyl)ethylenediamine**, a combination of spectroscopic techniques is employed. While specific spectra for this exact compound are not widely published, the expected spectral features can be predicted based on its structure.

Expected Spectroscopic Data:

Technique	Expected Features
^1H NMR	Signals corresponding to the protons on the ethyl and propyl chains, with characteristic chemical shifts for protons adjacent to nitrogen and oxygen atoms. The presence of exchangeable protons (N-H and O-H) would be observable.
^{13}C NMR	Resonances for the five distinct carbon atoms in the molecule, with chemical shifts influenced by the attached heteroatoms.
IR Spectroscopy	Broad absorption band in the $3300\text{-}3500\text{ cm}^{-1}$ region due to O-H and N-H stretching vibrations. C-H stretching absorptions around $2850\text{-}2950\text{ cm}^{-1}$. C-N and C-O stretching bands in the fingerprint region ($1000\text{-}1300\text{ cm}^{-1}$).
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (118.18 g/mol). Fragmentation patterns would be consistent with the cleavage of C-C, C-N, and C-O bonds.

Analytical Workflow for Compound Identification:



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Caption: A typical analytical workflow for the structural elucidation and purity assessment of **N-(3-Hydroxypropyl)ethylenediamine**.

Applications in Research and Drug Development

While specific applications in marketed drugs are not prominently documented, the structural motifs present in **N-(3-Hydroxypropyl)ethylenediamine** make it a compound of interest for drug discovery and development.

- **Scaffold for Library Synthesis:** Its multiple functional groups provide handles for combinatorial chemistry, allowing for the rapid synthesis of libraries of related compounds for screening against biological targets.
- **Linker Moiety:** The diamine and alcohol functionalities make it a suitable linker for conjugating different molecular entities, such as a targeting ligand to a therapeutic agent in the development of antibody-drug conjugates or other targeted therapies.
- **Precursor for Biologically Active Molecules:** The ethylenediamine and propanolamine moieties are found in various biologically active compounds. Therefore, **N-(3-Hydroxypropyl)ethylenediamine** can serve as a key starting material for the synthesis of novel therapeutic agents. The development of smart nanocarriers for drug delivery is an area where related functionalized compounds are being explored.[4]

Safety and Handling

N-(3-Hydroxypropyl)ethylenediamine is classified as a corrosive liquid.[1] Proper handling and storage are essential to ensure laboratory safety.

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Handling:** Use in a well-ventilated area, preferably in a fume hood. Avoid inhalation of vapors and contact with skin and eyes.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.

A Material Safety Data Sheet (MSDS) should be consulted for detailed safety information before handling this compound.^[1]

Conclusion

N-(3-Hydroxypropyl)ethylenediamine is a versatile chemical entity with a rich functional group chemistry that holds promise for a variety of applications, particularly in the synthesis of novel compounds for drug discovery and materials science. A clear understanding of its chemical properties, reactivity, and safe handling procedures is paramount for its successful utilization in a research and development setting. As a building block, its potential is vast, and further exploration of its synthetic utility is warranted.

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